

total synthesis procedures for 3',5,5'-Trihydroxy-7-methoxyflavanone

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Compound of Interest

Compound Name: 3',5,5'-Trihydroxy-7-methoxyflavanone

CAS No.: 118024-26-3

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An Application Note for Researchers, Scientists, and Drug Development Professionals

Total Synthesis of 5,3',5'-Trihydroxy-7-methoxyflavanone

Abstract: This application note provides a detailed, research-grade protocol for the total synthesis of 5,3',5'-Trihydroxy-7-methoxyflavanone. The synthetic strategy is centered on a robust and widely utilized pathway involving a base-catalyzed Claisen-Schmidt condensation to form a chalcone intermediate, followed by an efficient acid-catalyzed intramolecular cyclization. This guide is designed for professionals in chemical synthesis and drug development, offering in-depth explanations for experimental choices, step-by-step protocols, and characterization guidelines to ensure reproducible and verifiable results.

Note on Nomenclature: The target molecule, 2-(3,5-dihydroxyphenyl)-5-hydroxy-7-methoxy-2,3-dihydrochromen-4-one, is systematically named 5,3',5'-Trihydroxy-7-methoxyflavanone, which will be used throughout this guide.

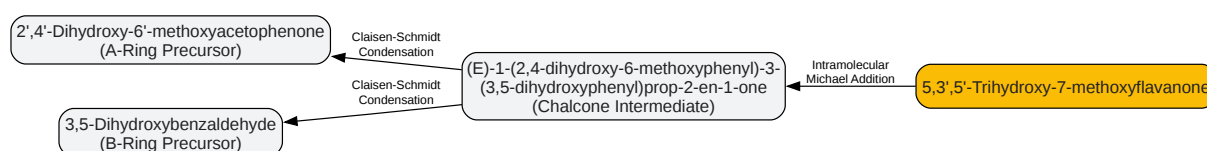
Introduction and Synthetic Rationale

Flavanones are a critical class of flavonoids, natural products known for a wide array of biological activities, including antioxidant, anti-inflammatory, and anticancer properties.[1][2] The specific substitution pattern of hydroxyl and methoxy groups on the flavanone scaffold is a key determinant of its pharmacological profile, influencing factors such as metabolic stability, bioavailability, and target-binding affinity.[3][4] 5,3',5'-Trihydroxy-7-methoxyflavanone is a structurally interesting compound, and its synthesis provides a valuable model for constructing other complex flavanones.

The synthetic approach detailed herein is a convergent strategy that first constructs a chalcone backbone and then cyclizes it to form the characteristic dihydropyranone ring of the flavanone. This method is advantageous due to the high reliability of the constituent reactions and the ready availability of the starting materials.

Retrosynthetic Analysis

The retrosynthesis of the target flavanone begins by disconnecting the heterocyclic C-ring via an intramolecular Michael-type addition. This reveals the key intermediate, a 2'-hydroxychalcone. This chalcone is then disconnected at the α - β bond, which is formed via a Claisen-Schmidt condensation between a substituted acetophenone (A-ring precursor) and a substituted benzaldehyde (B-ring precursor).



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Caption: Retrosynthetic pathway for 5,3',5'-Trihydroxy-7-methoxyflavanone.

Experimental Protocols

This synthesis is performed in two primary stages: (I) synthesis of the chalcone intermediate and (II) its subsequent cyclization to the target flavanone.

Part I: Synthesis of (E)-1-(2,4-dihydroxy-6-methoxyphenyl)-3-(3,5-dihydroxyphenyl)prop-2-en-1-one (Chalcone Intermediate)

Principle: The Claisen-Schmidt condensation is a cornerstone reaction in flavonoid synthesis, involving the base-catalyzed aldol condensation between an acetophenone and an aromatic aldehyde.^{[5][6]} The reaction proceeds via the formation of a ketone enolate, which acts as a nucleophile, attacking the electrophilic carbonyl carbon of the aldehyde. Subsequent dehydration of the resulting β -hydroxy ketone adduct yields the α,β -unsaturated chalcone. An aqueous alkaline medium is highly effective for this transformation.^[6]

Step 1: Enolate Formation

Acetophenone Derivative + OH^- 

Deprotonation

Enolate Intermediate

Step 2: Nucleophilic Attack

Enolate + Benzaldehyde Derivative



Alkoxide Adduct

Step 3: Protonation & Dehydration

Alkoxide Adduct + H_2O 

Protonation

 β -Hydroxy Ketone

Dehydration

Chalcone Product + OH^- + H_2O [Click to download full resolution via product page](#)

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Sources

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